

Comprehensive Safety and Handling Guide for Celaphanol A

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Compound of Interest

Compound Name: Celaphanol A

Cat. No.: B15592588

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This guide provides essential safety protocols, personal protective equipment (PPE) requirements, and disposal procedures for the handling of **Celaphanol A** in a laboratory setting. The following information is intended for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory operations.

Chemical and Physical Properties

Celaphanol A is a diterpenoid compound.^[1] Key physical and chemical properties are summarized below to inform safe handling and storage.

Property	Value
CAS Number	244204-40-8 ^{[1][2]}
Molecular Formula	C ₁₇ H ₂₀ O ₄ ^[3]
Molecular Weight	288.3 g/mol ^[1]
Appearance	Yellow powder ^[1]
Purity	>97% ^[2]
Storage Temperature	-20°C (long-term), 2-8°C (short-term) ^[2]

Hazard Identification and Personal Protective Equipment (PPE)

Celaphanol A poses several hazards requiring the use of appropriate personal protective equipment.

GHS Hazard Statements:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

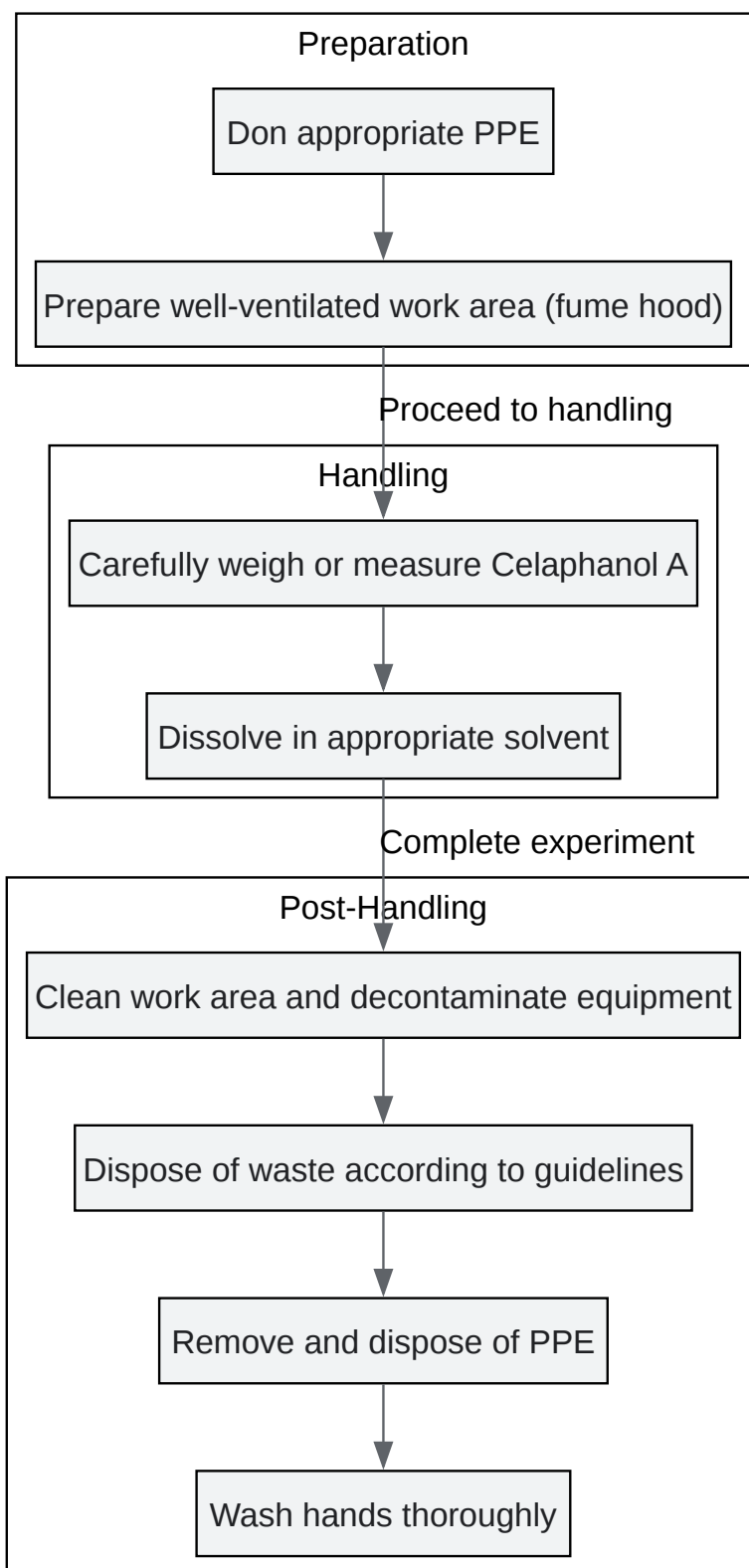
The following table outlines the mandatory PPE for handling **Celaphanol A** to mitigate exposure risks.

Protection Type	Required Equipment	Specifications and Guidelines
Eye/Face Protection	Safety glasses with side-shields or goggles	Must be worn at all times in the laboratory. A face shield may be necessary for procedures with a high risk of splashing.
Skin Protection	Chemical-resistant gloves (e.g., nitrile)	Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use.
Body Protection	Laboratory coat	Should be worn over personal clothing to protect against splashes and spills.
Respiratory Protection	Use in a well-ventilated area or under a fume hood	Avoid inhalation of dust. If significant dust is generated, a NIOSH-approved respirator may be required.

Operational and Handling Workflow

Proper handling procedures are critical to minimize the risk of exposure and contamination.

The following workflow outlines the key steps for safely working with **Celaphanol A**.



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Caption: Workflow for Handling **Celaphanol A**

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.[2]
- Avoid ingestion and inhalation.[2]
- Wash thoroughly after handling.[2]
- Keep away from sources of ignition and strong oxidizing/reducing agents, as well as strong acids/alkalis.[2]

Emergency First Aid Procedures

In the event of accidental exposure, immediate action is necessary.

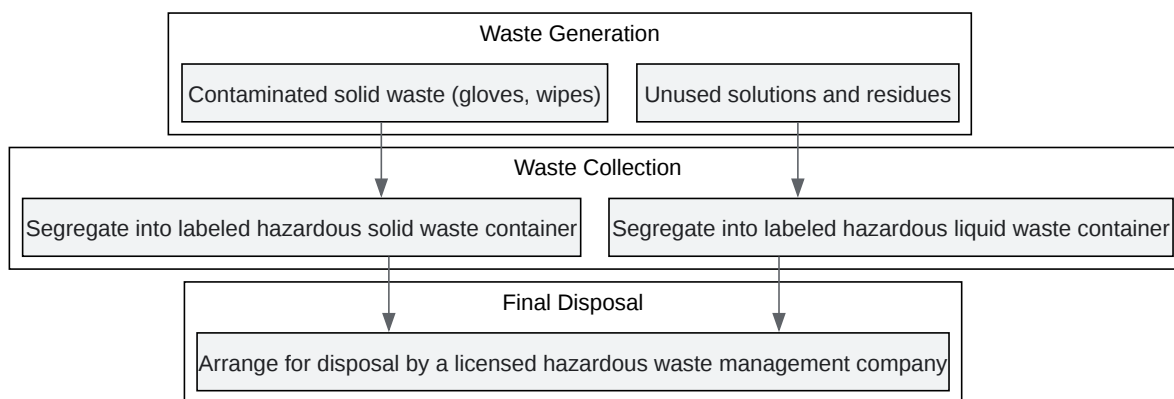
- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.

Spill and Disposal Plan

Proper containment and disposal of **Celaphanol A** waste are essential to prevent environmental contamination and ensure laboratory safety.

Accidental Release Measures: In case of a spill, wear appropriate personal protective equipment.[2] Absorb the spill with an inert material and place it in a suitable, closed container for disposal.

Disposal Workflow:



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Caption: Disposal Plan for **Celaphanol A** Waste

Disposal Guidelines:

- Dispose of contents and container to an approved waste disposal plant.
- Do not dispose of down the drain unless specifically permitted by local regulations for neutralized and diluted solutions.
- All waste must be treated as hazardous waste. Establish separate, clearly labeled waste containers for solid and liquid waste.[4]

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References

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- 2. biocrick.com [biocrick.com]
- 3. Celaphanol A | CymitQuimica [cymitquimica.com]
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